



Solubility Profile of 2-Methyl-5-nitro-1vinylimidazole: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-5-nitro-1-vinylimidazole

Cat. No.: B3352619

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Executive Summary: A thorough review of scientific literature and chemical databases reveals a significant gap in the available physicochemical data for **2-Methyl-5-nitro-1-vinylimidazole** (CAS No. 5006-79-1). Specifically, no quantitative solubility data in common organic solvents has been publicly reported. This guide provides an overview of the available qualitative solubility information for the closely related precursor, 2-Methyl-5-nitroimidazole, which may serve as a preliminary reference. Furthermore, a detailed experimental protocol for determining solubility via the isothermal saturation method is presented to empower researchers to generate the necessary data for this compound of interest.

Introduction

2-Methyl-5-nitro-1-vinylimidazole is a nitroimidazole derivative. The broader class of nitroimidazoles is of significant interest in the pharmaceutical industry, known for their applications as antimicrobial and radiosensitizing agents. The solubility of an active pharmaceutical ingredient (API) is a critical parameter that influences its bioavailability, formulation development, and purification processes. Understanding the solubility profile in various organic solvents is essential for researchers in drug discovery, process chemistry, and formulation science. This document addresses the current state of knowledge regarding the solubility of **2-Methyl-5-nitro-1-vinylimidazole** and provides a practical framework for its experimental determination.



Solubility of the Related Precursor: 2-Methyl-5nitroimidazole

While data for the title compound is unavailable, information exists for its non-vinylated analog, 2-Methyl-5-nitroimidazole (CAS No. 696-23-1). It is crucial to note that the addition of the vinyl group can alter the physicochemical properties, including solubility. The data below should be used with caution as a potential indicator, not as a direct substitute.

Qualitative solubility data for 2-Methyl-5-nitroimidazole suggests it has limited solubility in nonpolar solvents and higher affinity for polar and alkaline media.

Solvent/Solution Type	Reported Solubility
Water	Sparingly soluble / Insoluble
Ethanol	Slightly soluble
Dimethylformamide (DMF)	A 5% w/v solution is reported to be clear, indicating good solubility.[1]
Aqueous Alkali Solutions	Soluble[1]
Diluted Acid Solutions	Easily soluble

Experimental Protocol for Solubility Determination

The following section outlines a standard and reliable method for determining the solubility of a solid compound like **2-Methyl-5-nitro-1-vinylimidazole** in various organic solvents. The isothermal saturation method is a widely accepted technique for generating accurate solubility data.

Isothermal Saturation Method

This method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the solute in the saturated solution.

Materials and Equipment:

• **2-Methyl-5-nitro-1-vinylimidazole** (solute)



- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, chloroform, hexane)
- Thermostatic shaker bath or incubator
- Analytical balance (±0.1 mg)
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Procedure:

- Preparation: Add an excess amount of 2-Methyl-5-nitro-1-vinylimidazole to a series of vials. The excess solid is crucial to ensure that saturation is reached.
- Solvent Addition: Add a known volume or mass of the desired organic solvent to each vial.
- Equilibration: Securely cap the vials and place them in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C or 37 °C). Allow the mixtures to shake for a sufficient time (e.g., 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, stop the shaking and allow the vials to rest in the thermostatic bath for at least 2 hours to allow the excess solid to settle.
- Sampling: Carefully withdraw a sample from the clear supernatant of each vial using a syringe. Immediately pass the sample through a syringe filter to remove any undissolved solid particles.
- Dilution: Accurately dilute the filtered, saturated solution with a suitable solvent (often the same solvent or a mobile phase component) to a concentration that falls within the linear range of the analytical method.



- Quantification: Analyze the concentration of the diluted sample using a pre-validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility (S) using the following formula, accounting for the dilution factor: S = C_diluted × Dilution Factor The solubility is typically expressed in units of mg/mL, g/L, or mol/L.

Visualization of Experimental Workflow

The logical flow of the isothermal saturation method is depicted in the diagram below.



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References

- 1. amzole.com [amzole.com]
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